

Application Notes and Protocols for the Cleavage and Deprotection of Synthetic Oligonucleotides

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Compound of Interest		
Compound Name:	DMT-dl Phosphoramidite	
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Audience: Researchers, scientists, and drug development professionals.

Introduction

The final and critical stage of solid-phase oligonucleotide synthesis involves the cleavage of the newly synthesized chain from its solid support and the removal of all protecting groups. This two-part process, collectively known as deprotection, is paramount to yielding a biologically active oligonucleotide ready for downstream applications.[1] The process can be broken down into three primary objectives:

- Cleavage: Liberation of the oligonucleotide from the solid support (e.g., Controlled Pore Glass - CPG).[2][3]
- Phosphate Deprotection: Removal of the 2-cyanoethyl groups from the phosphate or phosphorothioate backbone.[1]
- Base Deprotection: Removal of the acyl protecting groups from the exocyclic amines of the nucleobases (Adenine, Cytosine, and Guanine).[1][3]

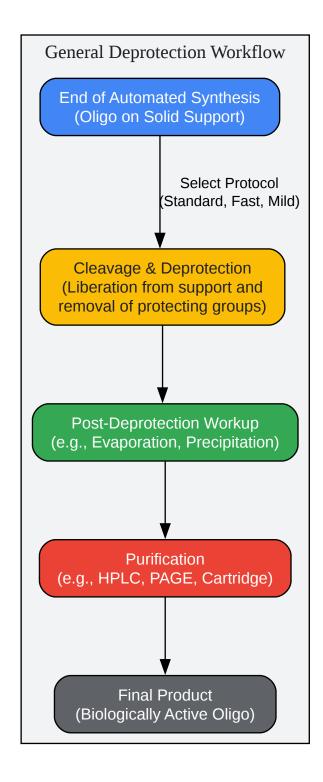
The selection of an appropriate deprotection strategy is crucial and depends heavily on the nature of the oligonucleotide, including the presence of sensitive labels, dyes, or other modifications.[1] This document outlines standard, fast, and mild deprotection protocols for DNA and a specialized protocol for RNA.



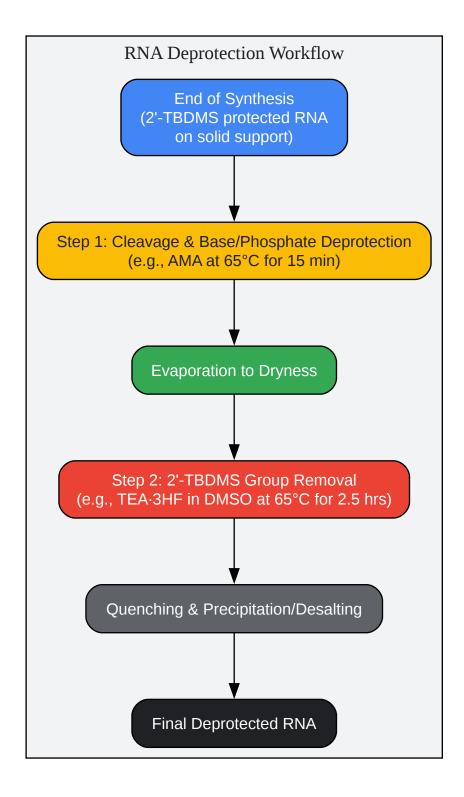
General Workflow for Oligonucleotide Deprotection

The overall process follows a logical sequence from the end of synthesis to the final, purified product. The specific conditions within the cleavage and deprotection step are selected based on the oligonucleotide's chemistry.

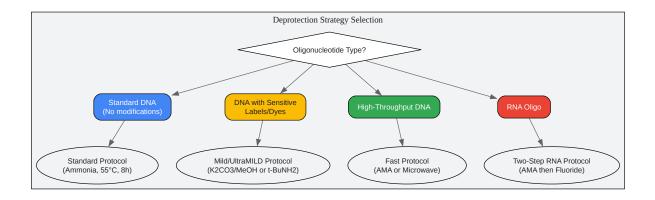












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References

- 1. blog.biosearchtech.com [blog.biosearchtech.com]
- 2. glenresearch.com [glenresearch.com]
- 3. glenresearch.com [glenresearch.com]
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